

Navigating the Safe Disposal of AZ14145845: A Procedural Guide

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Compound of Interest

Compound Name: AZ14145845

Cat. No.: B12419499

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For researchers and drug development professionals, the proper handling and disposal of investigational compounds like **AZ14145845**, a dual Mer/Axl kinase inhibitor, are paramount for laboratory safety and environmental protection. While specific disposal protocols for **AZ14145845** are not extensively detailed in publicly available literature, a comprehensive approach based on the available Safety Data Sheet (SDS) and general best practices for laboratory chemical waste provides a clear path forward.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to adhere to standard laboratory safety protocols. The Safety Data Sheet for **AZ14145845** from GlpBio, while classifying the substance as non-hazardous, recommends a cautious approach to handling.^[1]

Personal Protective Equipment (PPE): Always wear appropriate personal protective equipment when handling **AZ14145845**. This includes:

- **Gloves:** Chemically resistant gloves.
- **Eye Protection:** Safety glasses with side shields or goggles.
- **Lab Coat:** A standard laboratory coat to protect from spills.

Handling:

- Avoid direct contact with the skin and eyes.^[1]

- Prevent inhalation of any dust or aerosols.[\[1\]](#)
- Ensure adequate ventilation in the work area.[\[1\]](#)
- Do not allow the compound or its solutions to enter drains or watercourses.[\[1\]](#)

Step-by-Step Disposal Procedures

The disposal of **AZ14145845** should be managed as hazardous chemical waste, following the guidelines of your institution's Environmental Health and Safety (EHS) department.

1. Waste Segregation and Collection:

- Solid Waste: Collect un-used solid **AZ14145845** in a clearly labeled, sealed, and compatible hazardous waste container.
- Liquid Waste: Solutions containing **AZ14145845** should be collected in a designated, sealed, and clearly labeled hazardous waste container. The label should specify the solvent used and the approximate concentration of **AZ14145845**.
- Contaminated Materials: Any materials that have come into contact with **AZ14145845**, such as pipette tips, tubes, and gloves, should be disposed of in a designated solid hazardous waste container.

2. Decontamination of Glassware and Surfaces:

- Rinse contaminated glassware and surfaces with a suitable solvent, such as ethanol or DMSO, to solubilize the compound.
- Collect the initial rinsate as hazardous liquid waste.
- Follow with a secondary wash using an appropriate laboratory detergent and water.
- A final rinse with water can then be performed.

3. Institutional Waste Pickup:

- Arrange for the disposal of all hazardous waste containers through your institution's approved EHS waste management service.

Quantitative Data Summary

Specific quantitative data regarding the disposal of **AZ14145845**, such as concentration limits for disposal or specific temperature requirements for degradation, are not publicly available. The following table provides general storage information that can inform handling prior to disposal.

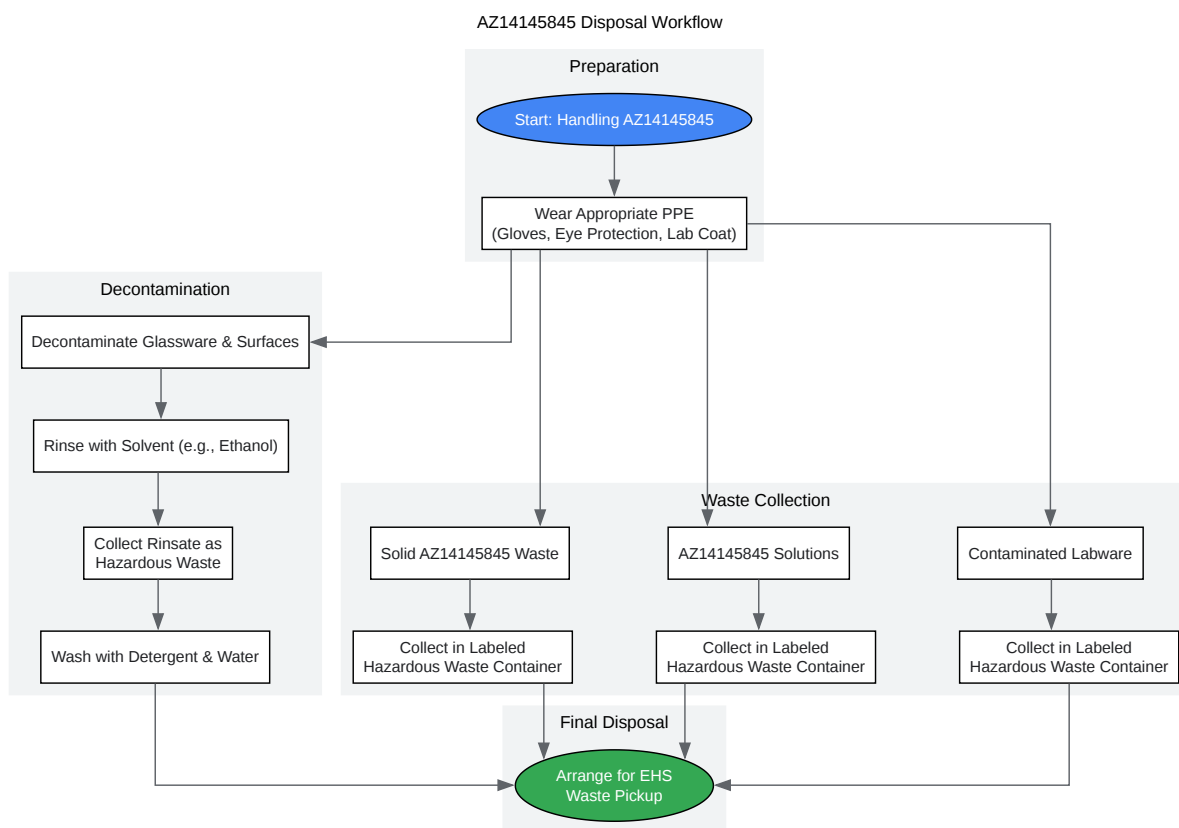
Parameter	Value	Source
Storage as Powder	-20°C for up to 2 years	MedchemExpress
Storage in Solvent	-80°C for up to 6 months; -20°C for up to 1 month	MedchemExpress[2]

Experimental Protocols

Detailed experimental protocols for the safe disposal or neutralization of **AZ14145845** are not available in the public domain. The recommended procedure is to treat it as chemical waste and defer to institutional EHS guidelines.

Disposal Workflow

The following diagram illustrates the recommended workflow for the proper disposal of **AZ14145845**.



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Caption: A flowchart outlining the key steps for the safe disposal of **AZ14145845**.

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References

- 1. file.glpbio.com [file.glpbio.com]
- 2. medchemexpress.com [medchemexpress.com]
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